

Proper Disposal of 4-Bromo-2-methoxy-6-methylphenol: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Bromo-2-methoxy-6-methylphenol

Cat. No.: B1338921

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **4-Bromo-2-methoxy-6-methylphenol**, a compound that requires careful handling due to its hazardous properties.

Key Safety and Hazard Information

4-Bromo-2-methoxy-6-methylphenol is classified as a hazardous substance. It is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]} It is also harmful if swallowed and presents a hazard to aquatic life with long-lasting effects.^{[1][3]} Therefore, it is imperative that this chemical waste is managed responsibly from generation to final disposal.

Property	Value	Source(s)
CAS Number	7368-78-7	[1]
Molecular Formula	C ₈ H ₉ BrO ₂	
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity (Single Exposure) 3	[1][2]
Signal Word	Warning	[1][2]
Hazard Statements	H315, H319, H335	[1][2]
Personal Protective Equipment (PPE)	Chemical-resistant gloves, safety goggles or face shield, lab coat, NIOSH-approved respirator (if dust generation is a risk)	[1]
Disposal Classification	Hazardous Waste	[1]

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the safe disposal of **4-Bromo-2-methoxy-6-methylphenol**. This procedure is designed to minimize exposure risks and ensure regulatory compliance.

1. Waste Identification and Segregation:

- All waste containing **4-Bromo-2-methoxy-6-methylphenol** must be classified as hazardous waste.[1]
- It is crucial to segregate this waste stream from other laboratory waste, especially from incompatible materials, to prevent hazardous reactions.[1]
- Do not mix halogenated phenol waste with non-halogenated solvent waste.[4]

2. Personal Protective Equipment (PPE):

- Before handling the waste, ensure you are wearing the appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[1]
- If there is a risk of dust generation, a NIOSH-approved respirator is required.[1]
- Always handle the chemical in a well-ventilated area or a chemical fume hood.[5]

3. Containerization:

- Use a dedicated, leak-proof, and chemically compatible container for collecting **4-Bromo-2-methoxy-6-methylphenol** waste.[1] The container must have a secure, tight-fitting lid.[1]
- The original product container, if in good condition, can be used for waste accumulation.[1]
- For liquid waste, leave at least 5% of the container volume as headspace to allow for expansion.[6]

4. Labeling:

- The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**4-Bromo-2-methoxy-6-methylphenol**".[1]
- Ensure the hazardous waste label is fully filled out, including the contents and associated hazards.[5]

5. Storage:

- Store the sealed waste container in a designated satellite accumulation area (SAA).[4]
- The SAA must be provided with secondary containment to capture any potential leaks.[4]
- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, bases, acid anhydrides, and acid chlorides.[7]

6. Disposal:

- Waste containing **4-Bromo-2-methoxy-6-methylphenol** must be disposed of through a licensed professional waste disposal service.[8]

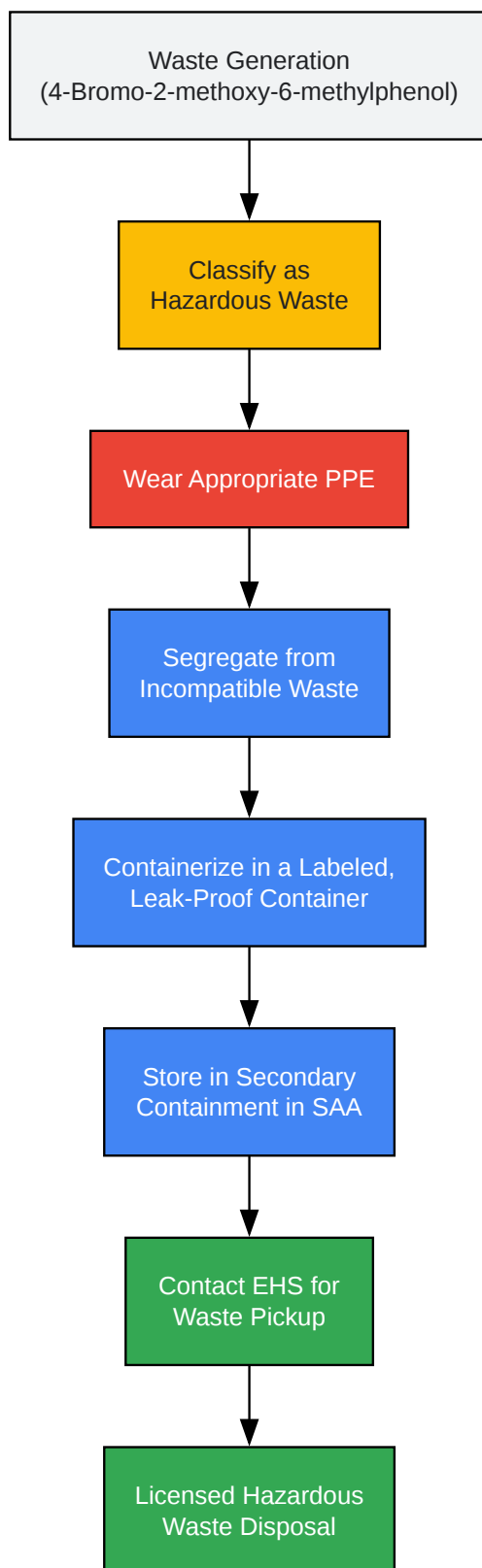
- Do not discharge any **4-Bromo-2-methoxy-6-methylphenol** waste down the sink drain.[\[5\]](#)
[\[8\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a hazardous waste pickup.[\[5\]](#)
- Provide the disposal contractor with a copy of the Safety Data Sheet (SDS) for **4-Bromo-2-methoxy-6-methylphenol**.[\[1\]](#)

7. Spill Management:

- In the event of a spill, evacuate personnel from the immediate area.
- Wear appropriate PPE before attempting to clean the spill.
- Contain the spill using an inert absorbent material like sand or vermiculite.
- Carefully collect the absorbed material and place it in a labeled hazardous waste container.
[\[8\]](#)
- Decontaminate the spill area with soap and water, collecting all cleaning materials as hazardous waste.[\[1\]](#)

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical flow of the disposal process for **4-Bromo-2-methoxy-6-methylphenol**.



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Caption: Disposal workflow for **4-Bromo-2-methoxy-6-methylphenol**.

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